

Introduction to cis-3-Hexenyl Isobutyrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

Cat. No.: B1580806

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Cis-3-Hexenyl isobutyrate, a carboxylic ester with the molecular formula $C_{10}H_{18}O_2$, is a colorless liquid recognized for its potent green, fruity, and apple-like aroma.[1][2] This compound is found naturally in spearmint oil, guava, and Chinese quince.[2][3] Due to its unique olfactory profile, it is a valuable ingredient in the flavor and fragrance industries, used to impart freshness and naturalness to perfumes, cosmetics, and food products.[1][4]

In a research and development context, the physical properties of a compound are fundamental. Density, a measure of mass per unit volume, is a key indicator of a substance's purity and identity. Variations in density can signify the presence of impurities, degradation, or batch-to-batch inconsistency, making its accurate determination essential for ensuring the quality and reliability of raw materials and finished products.[5]

Physicochemical Properties

A summary of the key physical and chemical properties of **cis-3-Hexenyl isobutyrate** is presented below. These values are crucial for handling, storage, and application of the compound.

Property	Value	Source(s)
CAS Number	41519-23-7	[1][3]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1][6]
Molecular Weight	170.25 g/mol	[1][6]
Appearance	Colorless liquid	[1][6]
Density	Approx. 0.878 - 0.88 g/mL	[1][2]
(at 25 °C)	[2][7]	
Boiling Point	92 °C at 20 mmHg	[2][7]
Flash Point	67 °C - 85 °C	[6][7][8]
Refractive Index	1.424 - 1.432 at 20°C	[1][6]
Solubility	Practically insoluble in water; soluble in alcohol and oils.	[2]

The Principle of Density Measurement for Liquids

The density (ρ) of a substance is an intrinsic property defined as its mass (m) per unit volume (V).

- Density (ρ) = Mass (m) / Volume (V)[9]

For high-precision applications, the gravimetric method using a pycnometer is a trusted and widely used technique.[5] This method relies on Archimedes' principle and involves determining the mass of a precise, known volume of the liquid. A pycnometer is a glass flask with a precisely calibrated volume, enabling the accurate measurement of a liquid's density by weighing the flask empty, filled with a reference liquid (like deionized water), and filled with the sample liquid.[5] The use of a reference standard makes the protocol a self-validating system, as the accuracy of the pycnometer's volume is confirmed before measuring the sample.

Experimental Protocol: Density Determination by Pycnometry

This section details a step-by-step methodology for the precise determination of the density of **cis-3-Hexenyl isobutyrate**.

Causality and Experimental Design

The choice of the pycnometric method is deliberate. It offers high precision and accuracy, which is paramount when density is used as a quality control parameter. Temperature control is critical because a liquid's volume, and thus its density, changes with temperature. Therefore, all measurements must be conducted at a constant, recorded temperature, typically 25 °C.

Materials and Equipment

- **cis-3-Hexenyl isobutyrate** sample ($\geq 98\%$ purity)[7]
- Pycnometer (Gay-Lussac type, 25 mL)
- Analytical Balance (readable to ± 0.0001 g)
- Digital Thermometer (calibrated, accurate to ± 0.1 °C)
- Water Bath (thermostatically controlled)
- Deionized Water (Type II or better)
- Acetone (reagent grade, for cleaning)
- Lint-free wipes
- Pipettes

Step-by-Step Methodology

Part A: Pycnometer Preparation and Calibration

- **Cleaning:** Thoroughly clean the pycnometer and its stopper with acetone, followed by deionized water.
- **Drying:** Dry the pycnometer completely in an oven at 105 °C for one hour. Allow it to cool to ambient temperature in a desiccator.

- **Mass of Empty Pycnometer:** Weigh the clean, dry pycnometer with its stopper on the analytical balance. Record this mass as m_1 .

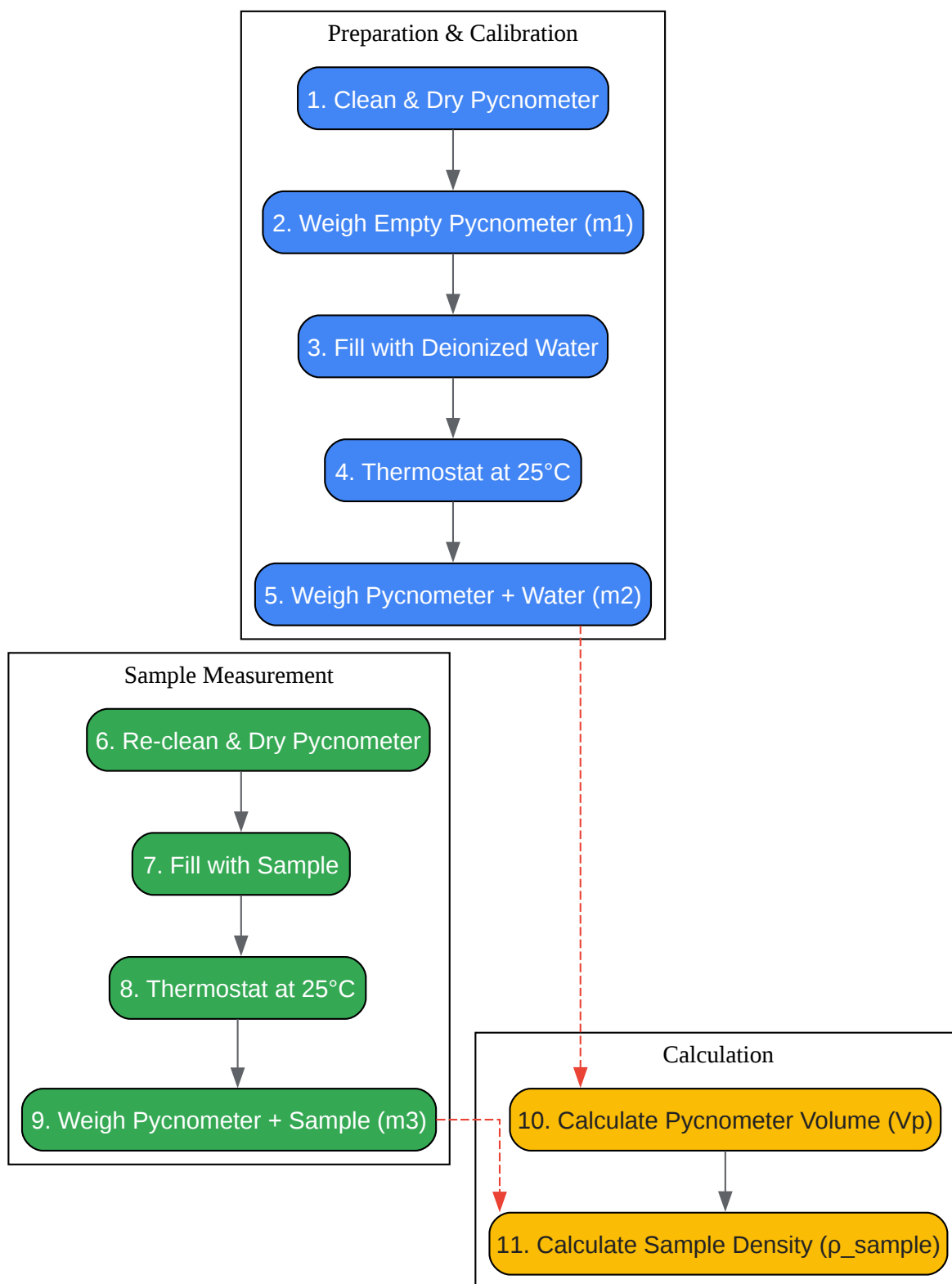
Part B: Calibration with Deionized Water

- **Filling:** Fill the pycnometer with deionized water that has been equilibrated to the target temperature (e.g., 25 °C). Insert the stopper, allowing excess water to exit through the capillary.
- **Thermostating:** Submerge the filled pycnometer in the constant-temperature water bath set to 25 °C for at least 30 minutes to ensure thermal equilibrium.
- **Final Volume Adjustment:** Remove the pycnometer from the bath. Carefully wipe all exterior surfaces dry with a lint-free wipe. Ensure the liquid level is exactly at the calibration mark (if applicable) or that the capillary is full.
- **Mass of Pycnometer + Water:** Weigh the pycnometer filled with water. Record this mass as m_2 .
- **Reference Density:** Note the density of water (ρ_{water}) at 25 °C from a standard reference table (approx. 0.99704 g/mL).

Part C: Measurement of **cis-3-Hexenyl isobutyrate**

- **Cleaning and Drying:** Empty the pycnometer, rinse it with acetone, and dry it completely as described in Part A.
- **Filling:** Fill the dry pycnometer with the **cis-3-Hexenyl isobutyrate** sample.
- **Thermostating:** Equilibrate the filled pycnometer in the 25 °C water bath for 30 minutes.
- **Final Volume Adjustment & Drying:** Adjust the volume and thoroughly dry the exterior as done with the water standard.
- **Mass of Pycnometer + Sample:** Weigh the pycnometer filled with the sample. Record this mass as m_3 .

Workflow Visualization



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Caption: Experimental workflow for density determination using a pycnometer.

Data Calculation and Analysis

- Mass of Water (m_{water}):
 - $m_{\text{water}} = m_2 - m_1$
- Volume of Pycnometer (V_p):
 - $V_p = m_{\text{water}} / \rho_{\text{water}}$
 - This step uses the known density of water to precisely calculate the internal volume of the pycnometer at the experimental temperature.
- Mass of Sample (m_{sample}):
 - $m_{\text{sample}} = m_3 - m_1$
- Density of **cis-3-Hexenyl isobutyrate** (ρ_{sample}):
 - $\rho_{\text{sample}} = m_{\text{sample}} / V_p$

The final result should be reported with the corresponding temperature, for example, 0.878 g/mL at 25 °C.

Sources of Error:

- Temperature Fluctuations: The most significant source of error. Ensure the water bath maintains a stable temperature.
- Air Bubbles: Trapped air bubbles in the pycnometer will lead to an underestimation of mass and an inaccurate density value.
- Incomplete Drying: Any residual solvent or water will alter the mass measurements.
- Handling Errors: Fingerprints on the pycnometer can add measurable mass. Always handle with gloves or lint-free wipes.

Safety and Handling

cis-3-Hexenyl isobutyrate is a combustible liquid and can cause skin and serious eye irritation.[\[8\]](#)[\[10\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[\[8\]](#)[\[11\]](#)
- Handling: Use only in a well-ventilated area. Keep away from heat, sparks, and open flames. [\[10\]](#)[\[11\]](#)
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical advice. [\[8\]](#)[\[10\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[8\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[8\]](#)

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- To cite this document: BenchChem. [Introduction to cis-3-Hexenyl Isobutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580806#density-of-cis-3-hexenyl-isobutyrate>]

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